

Proper Disposal of Tirilazad: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tirilazad

Cat. No.: B025892

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Ensuring laboratory safety and environmental responsibility are paramount in the handling and disposal of all chemical compounds, including the investigational drug **Tirilazad**. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper disposal procedures for **Tirilazad** and its related materials.

While **Tirilazad** Mesylate IV Solution is classified as non-hazardous in accordance with international workplace safety standards, adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and comply with all applicable regulations.^[1]

Core Principles of Tirilazad Disposal

The fundamental principle for the disposal of **Tirilazad** is to manage it as non-hazardous chemical waste, unless otherwise specified by local, state, or federal regulations. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all legal requirements.

Step-by-Step Disposal Procedures

- Initial Assessment:
 - Confirm that the **Tirilazad** waste (e.g., expired drug, unused solutions, contaminated labware) is not mixed with any hazardous materials. If it is, the entire mixture must be treated as hazardous waste.

- Consult the Safety Data Sheet (SDS) for **Tirilazad** for any specific handling precautions.[1]
- Segregation of Waste:
 - Properly segregate **Tirilazad** waste from hazardous waste streams.[2] This practice is not only crucial for safety but can also significantly reduce disposal costs.[2]
- Containerization:
 - Place all **Tirilazad** waste into a designated, appropriately labeled, and sealed container.[1]
 - The container should be made of a material compatible with the chemical properties of **Tirilazad**.
 - Ensure the label clearly identifies the contents as "**Tirilazad** Waste" or another appropriate designation as required by your institution.
- Disposal of Liquid Waste:
 - For small quantities of aqueous solutions of **Tirilazad**, disposal down the sanitary sewer may be permissible, provided it is in accordance with local regulations.[3][4]
 - Always flush with a copious amount of water to ensure dilution.
 - Crucially, never dispose of any hazardous waste pharmaceuticals, including **Tirilazad** if mixed with hazardous substances, into sinks, toilets, or sewer lines.[5][6]
- Disposal of Solid Waste and Contaminated Materials:
 - Solid **Tirilazad** waste, such as powder or contaminated personal protective equipment (PPE) and labware (e.g., gloves, vials, pipette tips), should be placed in the sealed container.
 - Empty containers that held **Tirilazad** should be managed according to institutional procedures for non-hazardous chemical containers.[3]
- Final Disposal:

- Arrange for the collection and disposal of the containerized **Tirilazad** waste through your institution's established waste management program. This may involve a designated chemical waste contractor.^[7]

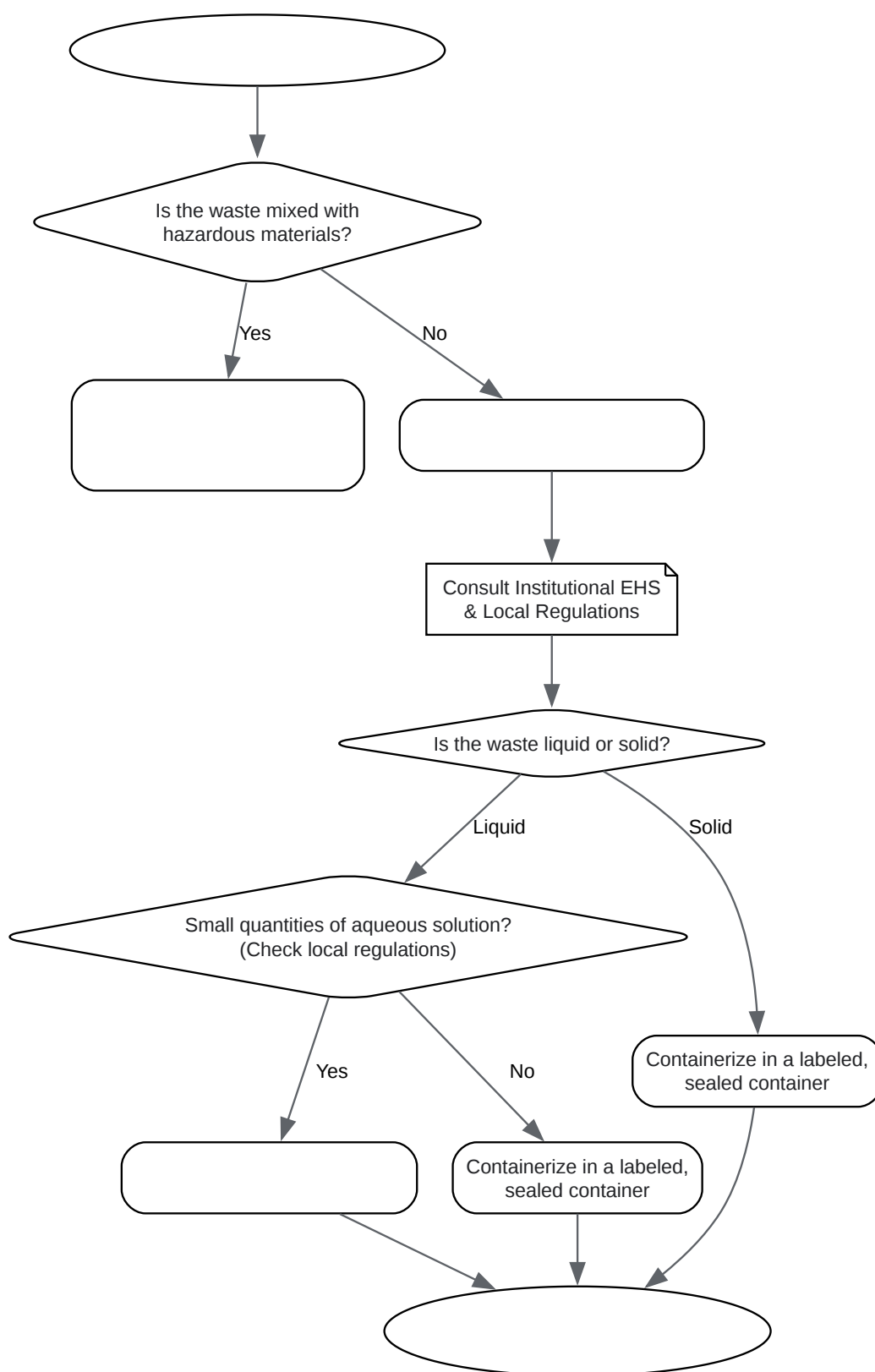
Chemical Properties of Tirilazad Mesylate

A summary of the key chemical identifiers for **Tirilazad** Mesylate is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₃₉ H ₅₆ N ₆ O ₅ S
Molecular Weight	721.0 g/mol
CAS Number	110101-67-2
Synonyms	Tirilazad Mesylate, Freedox, U-74006F

Tirilazad Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tirilazad**.



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Caption: Decision workflow for the proper disposal of **Tirilazad** waste.

Disclaimer: This information is intended as a general guide. Always prioritize the specific disposal procedures and regulations established by your institution and local authorities.

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